

Synthesis of Boc-D-Tyr-OMe from D-Tyrosine: A Technical Guide

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Compound of Interest

Compound Name: *Boc-D-Tyr-OMe*

Cat. No.: *B558433*

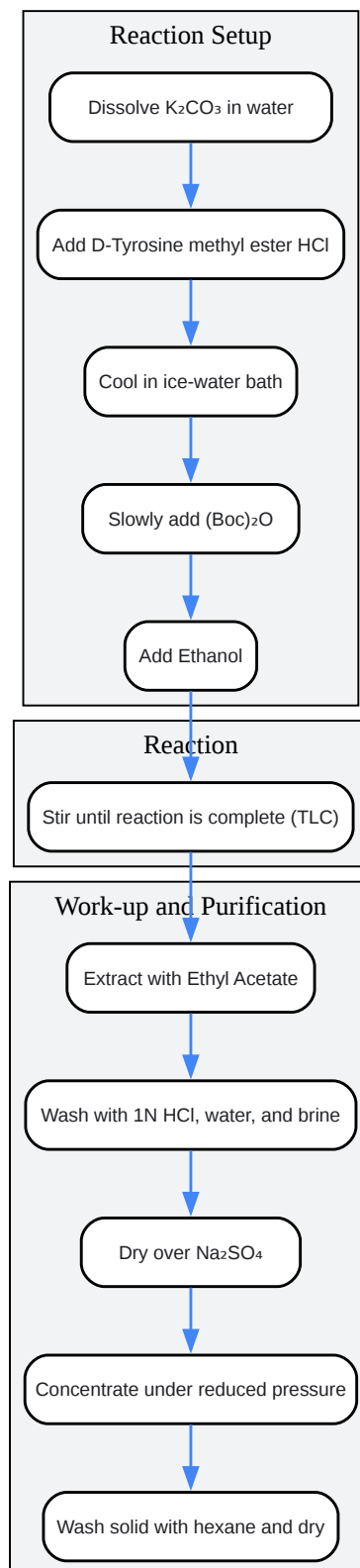
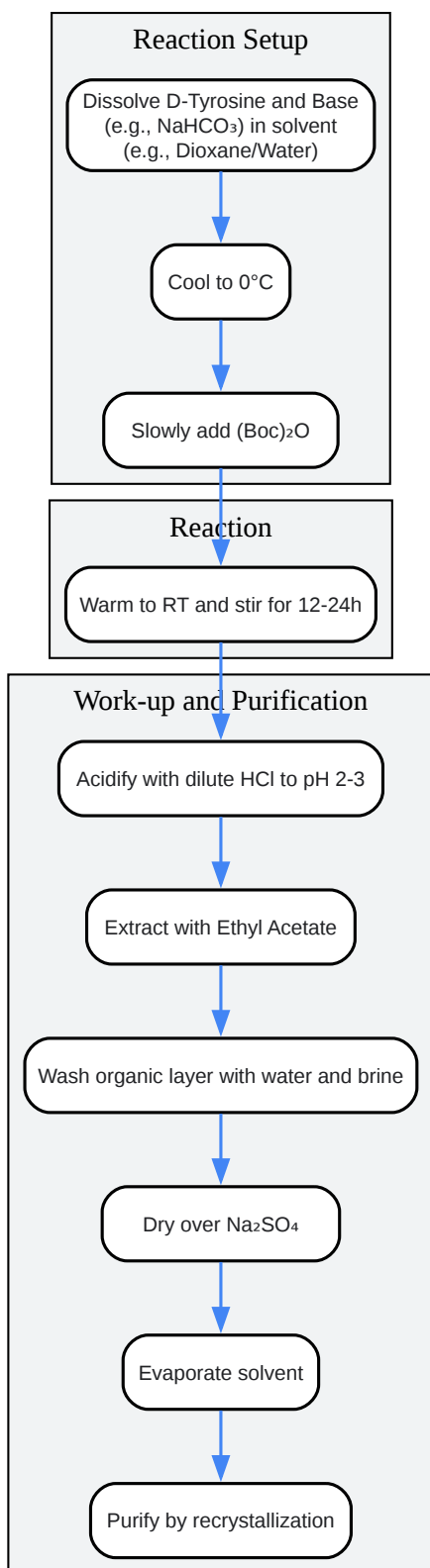
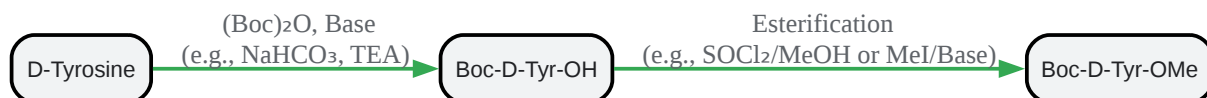
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of N- α -(tert-Butoxycarbonyl)-D-tyrosine methyl ester (**Boc-D-Tyr-OMe**) from D-tyrosine. This compound is a valuable building block in peptide synthesis, particularly for the creation of modified peptides with enhanced stability and biological activity. This guide details the chemical reactions, experimental procedures, and key data associated with this synthesis.

Overview of the Synthesis Pathway

The synthesis of **Boc-D-Tyr-OMe** from D-tyrosine is typically a two-step process. The first step involves the protection of the α -amino group of D-tyrosine with a tert-butyloxycarbonyl (Boc) group. The second step is the esterification of the carboxylic acid group to form the methyl ester.



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